

An In-depth Technical Guide on Ethyl 2-bromothiazole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-bromothiazole-4-carboxylate

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This guide provides a detailed overview of the molecular structure and properties of **Ethyl 2-bromothiazole-4-carboxylate**, a heterocyclic building block of interest to researchers, scientists, and professionals in drug development.

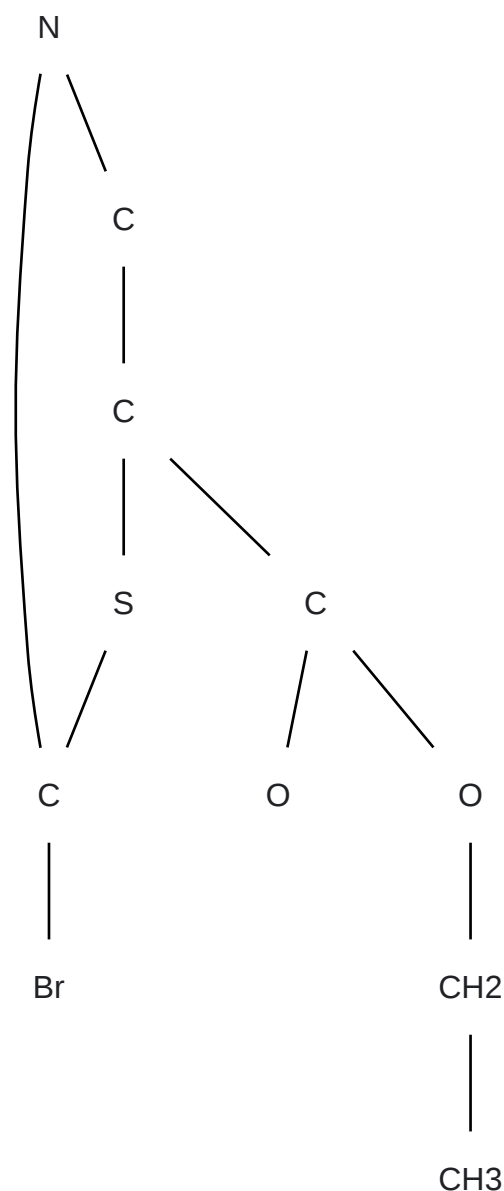
Molecular and Physicochemical Data

The key quantitative data for **Ethyl 2-bromothiazole-4-carboxylate** are summarized in the table below, offering a clear comparison of its fundamental properties.

Property	Value
Molecular Formula	C6H6BrNO2S[1][2][3][4]
Molecular Weight	236.09 g/mol [1][3][5]
CAS Number	100367-77-9[1][2][6]
Appearance	Powder[1]
Melting Point	67-71 °C[1]
InChI Key	CNHISCQPKKGDPO-UHFFFAOYSA-N[1][3][4]
SMILES	CCOC(=O)c1csc(Br)n1[1][4][7]

Molecular Structure

The molecular structure of **Ethyl 2-bromothiazole-4-carboxylate** is characterized by a thiazole ring substituted with a bromine atom at the 2-position and an ethyl carboxylate group at the 4-position.



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Molecular structure of **Ethyl 2-bromothiazole-4-carboxylate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Ethyl 2-bromothiazole-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012237#ethyl-2-bromothiazole-4-carboxylate-molecular-structure-and-weight]

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